

Phenyl Nitrate: A Technical Guide on a Reactive Intermediate

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Compound of Interest

Compound Name: Phenyl nitrate

Cat. No.: B8626914

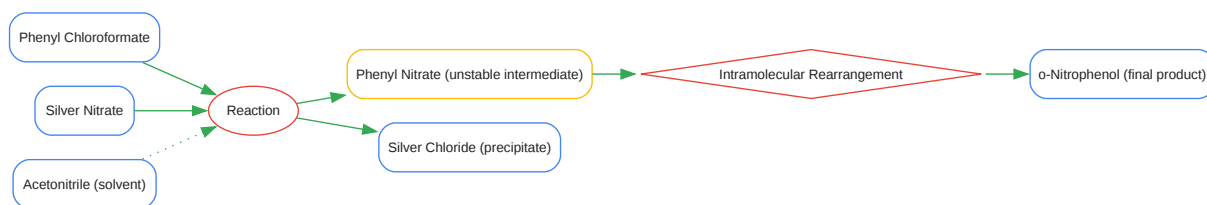
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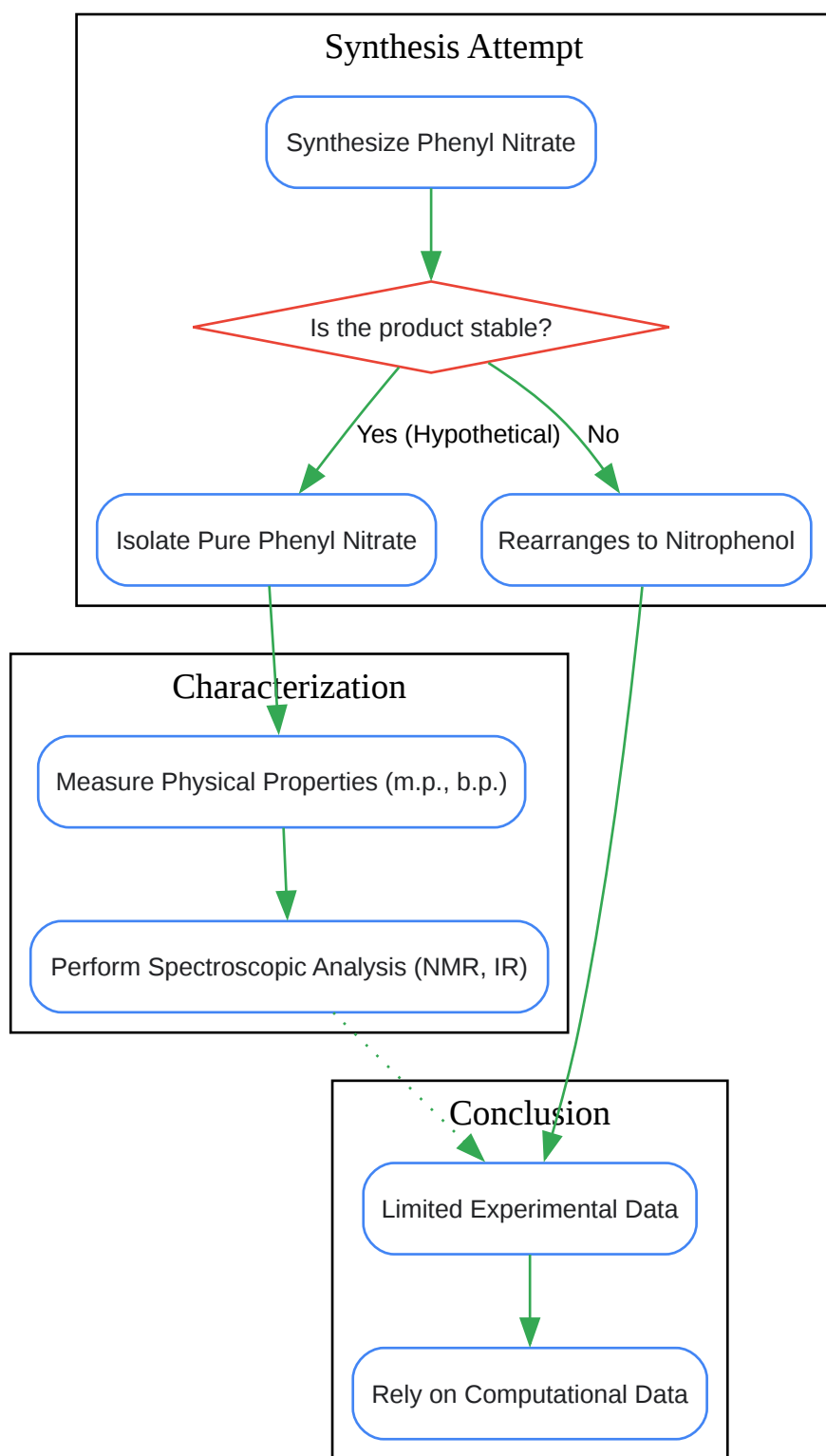
For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **phenyl nitrate**, a chemical compound of significant interest due to its reactive nature. This document consolidates available data on its chemical structure, and properties, and highlights the challenges associated with its synthesis and characterization.

Chemical Structure and Identification

Phenyl nitrate is an organic compound consisting of a phenyl group bonded to a nitrate group through an oxygen atom. Its chemical structure is depicted below.





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